

Ethyl 6-chloro-5-cyano-2-methylnicotinate stability and storage conditions

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Compound of Interest

Compound Name: *Ethyl 6-chloro-5-cyano-2-methylnicotinate*

Cat. No.: B1304151

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Technical Support Center: Ethyl 6-chloro-5-cyano-2-methylnicotinate

This technical support center provides guidance on the stability, storage, and handling of **Ethyl 6-chloro-5-cyano-2-methylnicotinate** (CAS: 64119-42-2) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ethyl 6-chloro-5-cyano-2-methylnicotinate**?

For optimal stability, **Ethyl 6-chloro-5-cyano-2-methylnicotinate** should be stored at 4°C. It is a solid at room temperature. For long-term storage, it is advisable to keep the container tightly closed in a dry and well-ventilated place. While not specified for this exact compound, for related chlorinated pyridine derivatives, storage under an inert atmosphere is recommended to maintain product quality.

Q2: What is the known stability profile of **Ethyl 6-chloro-5-cyano-2-methylnicotinate**?

While specific quantitative stability data for **Ethyl 6-chloro-5-cyano-2-methylnicotinate** is not readily available in the public domain, information on related compounds suggests potential degradation pathways. As a nicotinate ester, it may be susceptible to hydrolysis of the ethyl

ester group, particularly in acidic or basic conditions, to form the corresponding carboxylic acid. The chloro and cyano groups on the pyridine ring may also be reactive under certain conditions. For instance, chloropyridines can undergo hydrolysis, although they are generally resistant to it under neutral environmental conditions.[1][2]

Q3: What are the potential degradation products of **Ethyl 6-chloro-5-cyano-2-methylnicotinate?**

Based on the structure, the primary degradation products are likely to be:

- 6-chloro-5-cyano-2-methylnicotinic acid: Formed via hydrolysis of the ethyl ester.
- Other related pyridine derivatives: Resulting from reactions involving the chloro or cyano groups.

It is important to note that specific degradation product identification for this compound under various stress conditions has not been detailed in the available literature.

Q4: Is **Ethyl 6-chloro-5-cyano-2-methylnicotinate sensitive to light?**

Many pyridine-based compounds exhibit sensitivity to light.[3] Therefore, it is recommended to store **Ethyl 6-chloro-5-cyano-2-methylnicotinate** protected from light to prevent potential photodegradation. Confirmatory photostability studies according to ICH Q1B guidelines would be necessary to fully assess its light sensitivity.

Q5: What materials or chemicals are incompatible with **Ethyl 6-chloro-5-cyano-2-methylnicotinate?**

Based on safety data for similar compounds, strong oxidizing agents, strong acids, and strong bases are expected to be incompatible with **Ethyl 6-chloro-5-cyano-2-methylnicotinate**. These substances can accelerate its degradation.

Troubleshooting Guide

This guide addresses common issues that may be encountered during experiments involving **Ethyl 6-chloro-5-cyano-2-methylnicotinate**.

Issue	Potential Cause	Troubleshooting Steps
Low or no reaction yield	Poor solubility of the compound.	<ul style="list-style-type: none">- Ensure the solvent system is appropriate for dissolving Ethyl 6-chloro-5-cyano-2-methylnicotinate. - Gentle heating may improve solubility, but monitor for thermal degradation.
Degradation of the starting material.		<ul style="list-style-type: none">- Confirm the purity of the compound before use.- Avoid exposing the compound to incompatible materials (strong acids/bases, oxidizers).- Use freshly opened or properly stored material.
Inconsistent experimental results	Variability in material quality.	<ul style="list-style-type: none">- Use a consistent source and batch of the compound.- Check the certificate of analysis for purity.
Degradation during the experiment.		<ul style="list-style-type: none">- Protect the reaction mixture from light if photodegradation is suspected.- Maintain a controlled temperature.- Ensure the reaction is performed under anhydrous conditions if the compound is sensitive to moisture.

Appearance of unexpected peaks in analysis (e.g., HPLC, NMR)	Formation of degradation products.	- The primary suspected degradation is hydrolysis of the ester. Check for the presence of the corresponding carboxylic acid. - If the reaction is performed in an aqueous or protic solvent, consider the possibility of hydrolysis.
Contamination of the sample.	- Ensure all glassware is clean and dry. - Use high-purity solvents and reagents.	

Data Presentation

Table 1: Summary of Recommended Storage and Handling Conditions

Parameter	Recommendation	Rationale
Storage Temperature	4°C	To minimize thermal degradation and maintain long-term stability.
Storage Atmosphere	Dry, well-ventilated, consider inert atmosphere	To prevent hydrolysis and oxidation.
Light Exposure	Protect from light	To avoid potential photodegradation common in pyridine derivatives. ^[3]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases	To prevent chemical reactions that would degrade the compound.

Experimental Protocols

Protocol: Forced Degradation Study for **Ethyl 6-chloro-5-cyano-2-methylnicotinate**

This protocol outlines a general procedure for conducting a forced degradation study to understand the stability of **Ethyl 6-chloro-5-cyano-2-methylnicotinate** under various stress conditions.

1. Materials:

- **Ethyl 6-chloro-5-cyano-2-methylnicotinate**
- HPLC grade acetonitrile and water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a UV detector
- pH meter
- Photostability chamber

2. Procedure:

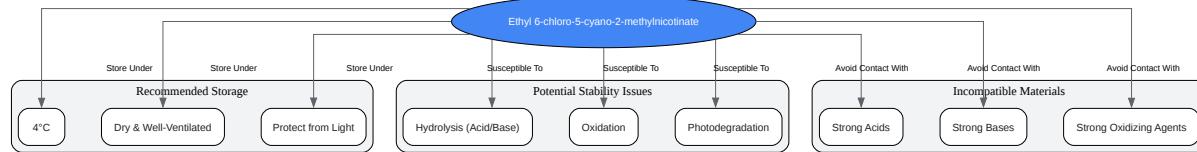
- Acid Hydrolysis:
 - Dissolve a known concentration of the compound in a solution of 0.1 M HCl.
 - Incubate the solution at a controlled temperature (e.g., 60°C).
 - Withdraw samples at specified time points (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the samples before HPLC analysis.
- Base Hydrolysis:
 - Dissolve a known concentration of the compound in a solution of 0.1 M NaOH.
 - Follow the same incubation and sampling procedure as for acid hydrolysis.

- Neutralize the samples before HPLC analysis.
- Oxidative Degradation:
 - Dissolve a known concentration of the compound in a solution of 3% H₂O₂.
 - Incubate at room temperature, protected from light.
 - Withdraw samples at specified time points.
- Thermal Degradation:
 - Store the solid compound in a temperature-controlled oven (e.g., 60°C).
 - Dissolve samples in a suitable solvent at specified time points for analysis.
- Photostability:
 - Expose the solid compound and a solution of the compound to light in a photostability chamber according to ICH Q1B guidelines.
 - Analyze the samples after the exposure period.

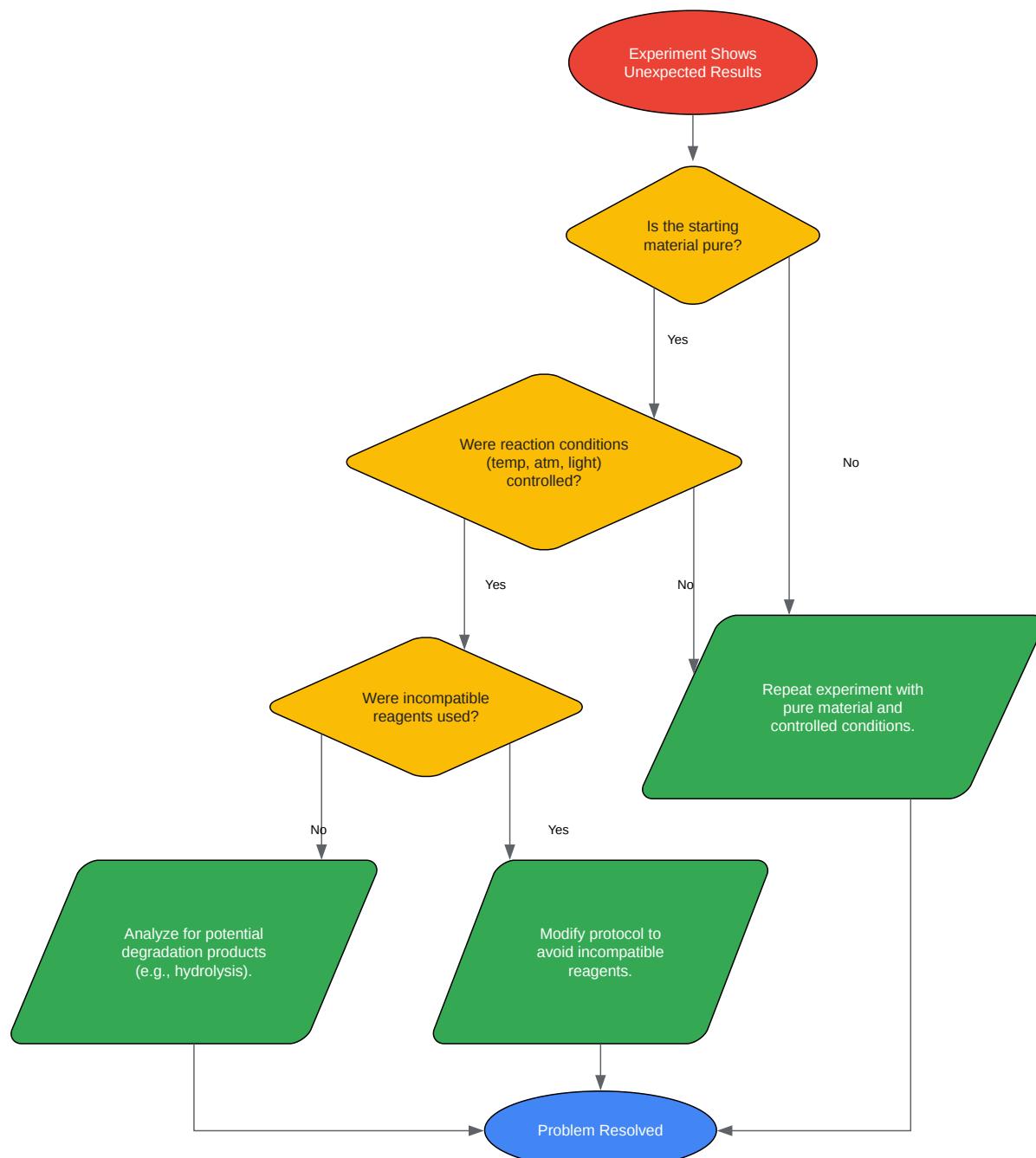
3. Analysis:

- Analyze all samples by a validated stability-indicating HPLC method.
- Quantify the amount of undegraded compound and any major degradation products.

Visualizations

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Caption: Key stability and storage considerations.

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Caption: Troubleshooting experimental issues.

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